

Unveiling the Chemical Landscape of Factor B-IN-1: A Technical Guide

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Compound of Interest

Compound Name: Factor B-IN-1

Cat. No.: B8145627

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological activity of **Factor B-IN-1**, a potent inhibitor of complement Factor B. The information is curated for researchers, scientists, and drug development professionals working in the fields of immunology, inflammation, and complement-mediated diseases.

Core Chemical and Physical Properties

Factor B-IN-1 is a small molecule inhibitor with the chemical formula $C_{19}H_{16}N_4O_2$.^[1] Its molecular weight is 332.36 g/mol.^{[1][2]} The compound is typically supplied as a solid, ranging in color from white to light brown.^[2]

Property	Value	Reference
CAS Number	1481631-75-7	[1][2][3][4]
Molecular Formula	C ₁₉ H ₁₆ N ₄ O ₂	[1][2]
Molecular Weight	332.36 g/mol	[2]
Appearance	White to light brown solid	[2]
Purity	≥95%	[3]
SMILES	<chem>N#CC1=CC=C2N=C(C(O)C3=C(OC)C=C(C)C4=C3C=CN4)N</chem> <chem>C2=C1</chem>	[2]

Solubility: **Factor B-IN-1** is soluble in dimethyl sulfoxide (DMSO) at a concentration of 50 mg/mL (150.44 mM), often requiring ultrasonication for complete dissolution.[2] It is important to use freshly opened, anhydrous DMSO as the compound is hygroscopic, and the presence of water can significantly impact its solubility.[2] For in vivo studies, formulations have been developed using co-solvents. For example, a clear solution of at least 1.25 mg/mL (3.76 mM) can be achieved in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, or in 10% DMSO and 90% corn oil.[2]

Storage: For long-term storage, **Factor B-IN-1** powder should be kept in a cool, dry place. Stock solutions are best stored at -80°C for up to 6 months or at -20°C for up to 1 month.[2] Repeated freeze-thaw cycles should be avoided to maintain the integrity of the compound.[2]

Synthesis and Purification

Factor B-IN-1 is a synthetic compound, with its synthesis detailed in patent WO2013164802A1, specifically in Example 24.[2][5] While the full, step-by-step protocol from the patent is not publicly available through general web searches, the patent document itself would contain the definitive methodology for its preparation and purification. Researchers interested in synthesizing this compound should refer directly to this patent for detailed experimental procedures.

Biological Activity and Mechanism of Action

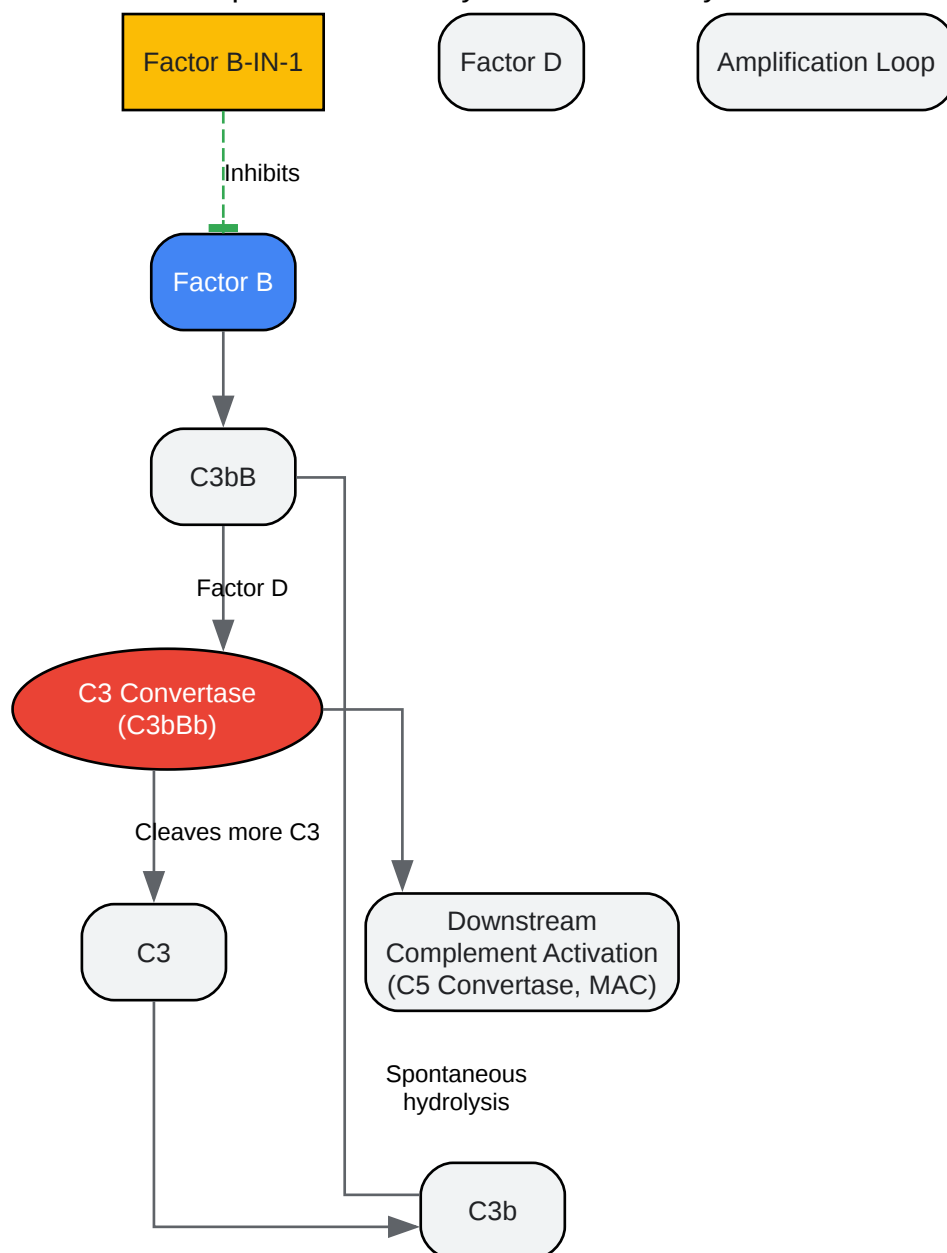
Factor B-IN-1 is an inhibitor of Factor B, a key serine protease in the alternative pathway of the complement system.^{[1][2][5]} The complement system is a critical component of the innate immune system, and its dysregulation is implicated in a variety of inflammatory and autoimmune diseases. By inhibiting Factor B, **Factor B-IN-1** effectively blocks the amplification loop of the complement cascade.

The precise inhibitory concentration (IC₅₀) and other quantitative measures of its biological activity are not readily available in the public domain but are expected to be detailed within the aforementioned patent. For comparison, another known Factor B inhibitor, LNP023 (Iptacopan), has a reported IC₅₀ value of 10 nM.^[6]

Signaling Pathway of the Alternative Complement Pathway

The following diagram illustrates the central role of Factor B in the alternative complement pathway and the point of inhibition by **Factor B-IN-1**.

Alternative Complement Pathway and Inhibition by Factor B-IN-1

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Caption: Inhibition of Factor B by **Factor B-IN-1** blocks the formation of the C3 convertase, halting the amplification loop of the alternative complement pathway.

Experimental Protocols

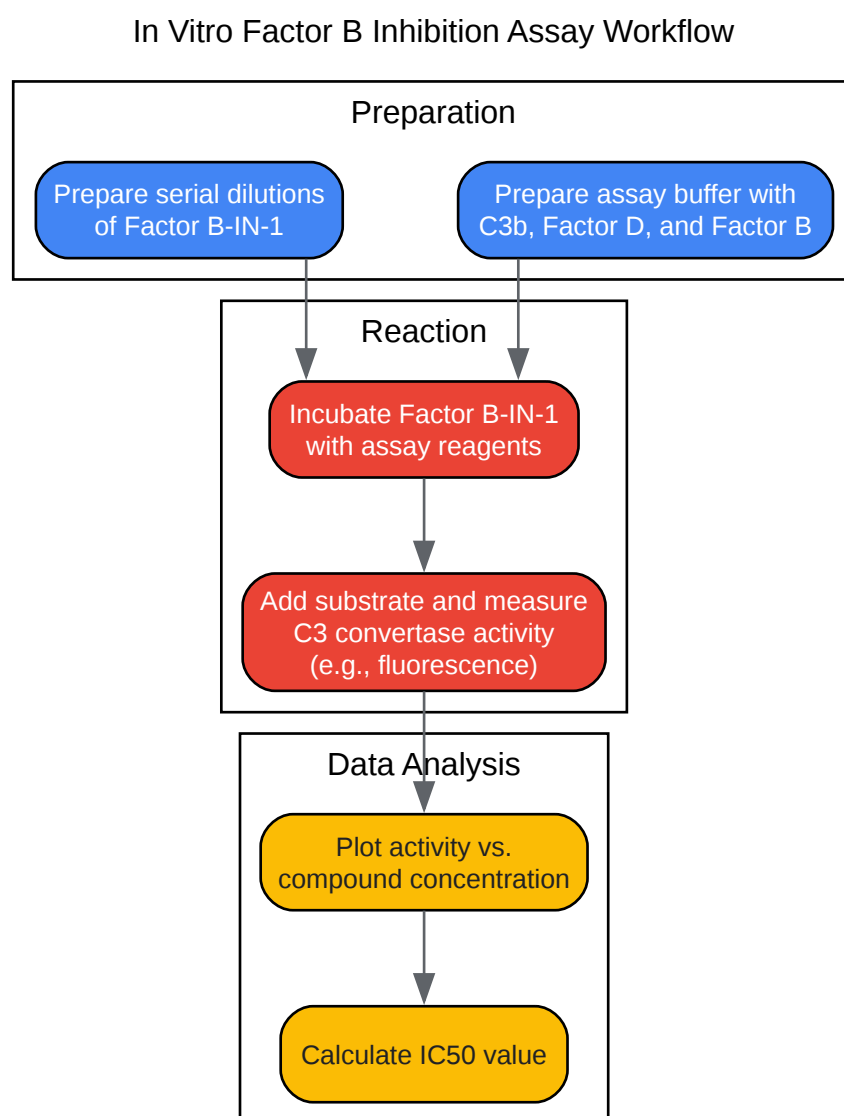
Detailed experimental protocols for the synthesis, purification, and biological characterization of **Factor B-IN-1** are proprietary and contained within patent WO2013164802A1. Researchers

requiring these specific methodologies are advised to consult this primary source document.

The general approach to characterizing a Factor B inhibitor would likely involve the following experimental workflows:

In Vitro Factor B Inhibition Assay Workflow

This diagram outlines a typical workflow for assessing the inhibitory activity of a compound like **Factor B-IN-1** against Factor B.



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Caption: A generalized workflow for determining the in vitro inhibitory potency of **Factor B-IN-1**.

Conclusion

Factor B-IN-1 is a valuable research tool for investigating the role of the alternative complement pathway in health and disease. Its specific inhibition of Factor B makes it a promising lead compound for the development of therapeutics targeting complement-mediated disorders. This guide provides a foundational understanding of its chemical and physical properties, with the key source for detailed experimental protocols being patent WO2013164802A1. Further research and publication are anticipated to more fully elucidate the therapeutic potential of this and similar molecules.

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